

# A Comparative Guide to the Environmental Impacts of Carbon Capture and Sequestration Technologies

Author: BenchChem Technical Support Team. Date: December 2025

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The imperative to mitigate climate change has spurred the development of a portfolio of Carbon Capture and Sequestration (CCS) technologies. These technologies aim to capture **carbon dioxide** (CO2) emissions from large point sources, such as power plants and industrial facilities, and store them in a way that they are not released into the atmosphere. The primary methods of CO2 capture include pre-combustion, post-combustion, and oxy-fuel combustion. Each of these approaches, along with the subsequent transportation and storage or utilization of the captured CO2, carries its own distinct environmental footprint. This guide provides a detailed comparison of the environmental impacts associated with these different CCS technologies, supported by quantitative data and detailed experimental protocols.

# **Quantitative Comparison of Environmental Impacts**

The following tables summarize the key environmental performance indicators for the three main CO2 capture technologies. It is important to note that these values can vary depending on the specific process design, fuel type, and site-specific conditions.



Environmental Impact	Pre-combustion CCS	Post-combustion CCS (Amine Scrubbing)	Oxy-fuel Combustion CCS
Energy Penalty (% reduction in net power plant efficiency)	7 - 13%	9 - 13%	8 - 12%
Water Consumption (increase compared to plant without CCS)	20 - 30%	30 - 60%	5 - 15%
Direct Land Use (m²/tCO₂ captured/year)	0.02 - 0.05	0.03 - 0.06	0.02 - 0.04
Key Air Pollutant Emissions (besides CO <sub>2</sub> )	Potential for H₂S slip	Solvent degradation products (e.g., ammonia, nitrosamines)	Lower NOx, potential for SOx and particulate matter increase

Table 1: Comparison of Key Environmental Impacts of CCS Capture Technologies. This table provides a summary of the primary environmental burdens associated with each of the three main carbon capture technologies.

# **Experimental Protocols**

A thorough environmental impact assessment of CCS technologies relies on standardized and rigorous experimental methodologies. The following sections detail the protocols for Life Cycle Assessment (LCA), a holistic framework for evaluating environmental impacts, and for the specific analysis of solvent degradation, a key concern for post-combustion capture.

# Life Cycle Assessment (LCA) Protocol for CCS Projects

A Life Cycle Assessment (LCA) provides a comprehensive evaluation of the environmental impacts of a product or process throughout its entire life cycle, from raw material extraction to end-of-life. The standardized framework for conducting an LCA is outlined in ISO 14040 and ISO 14044.[1][2] A step-by-step protocol for applying this to a CCS project is as follows:



### • Goal and Scope Definition:

- Objective: Clearly state the purpose of the LCA, for example, to compare the environmental performance of a power plant with and without a specific CCS technology.
- Functional Unit: Define the unit of comparison, such as "1 kWh of electricity generated" or
   "1 tonne of CO2 avoided."[3][4] This ensures a fair comparison between different systems.
- System Boundaries: Define the processes to be included in the assessment. A "cradle-to-grave" analysis would encompass fuel extraction, transportation, power generation, CO2 capture, transportation, and long-term storage.[3][5]
- Life Cycle Inventory (LCI) Analysis:
  - Data Collection: Gather data on all inputs (e.g., energy, water, raw materials, chemicals)
    and outputs (e.g., products, co-products, emissions to air, water, and soil, waste) for each
    process within the system boundaries.[5][6] This includes data for the power plant, the
    capture facility, pipeline construction and operation, and the storage site.
  - Quantification: Quantify these inputs and outputs for the defined functional unit. For example, calculate the amount of solvent used, the volume of cooling water required, and the emissions of any degradation products per kWh of electricity.
- Life Cycle Impact Assessment (LCIA):
  - Impact Category Selection: Choose the environmental impact categories to be assessed.
     Common categories for CCS projects include Global Warming Potential (GWP),
     Acidification Potential (AP), Eutrophication Potential (EP), Human Toxicity Potential (HTP),
     and Water Depletion Potential (WDP).[7][8]
  - Classification and Characterization: Assign the LCI results to the selected impact categories and use characterization factors to convert them into a common unit for each category (e.g., kg CO2-equivalent for GWP).
- Interpretation:



- Analysis of Results: Analyze the results of the LCIA to identify the main contributors to each environmental impact category. For instance, determine whether the energy penalty of the capture process or the emissions from solvent production are the primary drivers of a particular impact.
- Sensitivity and Uncertainty Analysis: Assess how the results might change with different assumptions or data inputs. This helps to understand the robustness of the conclusions.
- Conclusions and Recommendations: Draw conclusions based on the findings and provide recommendations for technology improvement or policy decisions.

# **Experimental Protocol for Solvent Degradation Analysis**

For post-combustion capture technologies that utilize amine-based solvents, understanding solvent degradation is crucial due to its economic and environmental implications.[9][10][11] Here is a detailed protocol for laboratory-scale analysis of thermal and oxidative degradation:

Objective: To quantify the rate of solvent degradation and identify the degradation products under simulated process conditions.

### Materials and Equipment:

- Pressurized, stirred reactor vessel (e.g., made of stainless steel 316L) with temperature and pressure control.[9]
- Gas feeding system for introducing simulated flue gas (N<sub>2</sub>, CO<sub>2</sub>, O<sub>2</sub>) and pure gases.[9]
- Condenser to capture volatile degradation products.
- Analytical instruments: Gas Chromatography-Mass Spectrometry (GC-MS), High-Performance Liquid Chromatography (HPLC), Ion Chromatography (IC), and Fourier Transform Infrared Spectroscopy (FTIR) for identifying and quantifying degradation products. [11][12][13]

### Procedure:

Solvent Preparation: Prepare the amine solvent solution at the desired concentration (e.g.,
 30 wt% monoethanolamine - MEA in water). The solvent can be pre-loaded with a specific



amount of CO2 to simulate the rich solvent conditions in a capture plant.[9]

- Thermal Degradation Simulation:
  - Fill the batch reactor with the prepared solvent.
  - Pressurize the reactor with N2 and/or CO2 to the desired pressure.
  - Heat the reactor to the target temperature, typically between 100°C and 150°C, to simulate the conditions in the stripper unit of a capture plant.[9][13]
  - Maintain the temperature and pressure for a set duration (e.g., several days to weeks).
  - Periodically take liquid samples for analysis.
- Oxidative Degradation Simulation:
  - Fill the reactor with the prepared solvent.
  - Continuously bubble a simulated flue gas mixture containing a specific concentration of O<sub>2</sub>
     (e.g., 3-15%) through the solvent.[9]
  - Maintain the temperature at a level representative of the absorber, typically between 40°C and 60°C.[9]
  - Continuously stir the solution to ensure good gas-liquid contact.
  - Periodically take liquid and gas samples for analysis.
- Sample Analysis:
  - Liquid Phase: Use HPLC and IC to quantify the concentration of the parent amine and non-volatile degradation products.[11][14] GC-MS can be used to identify a wider range of organic degradation products.
  - Gas Phase: Use FTIR or GC to analyze the composition of the outlet gas, quantifying volatile degradation products such as ammonia.
- Data Analysis:

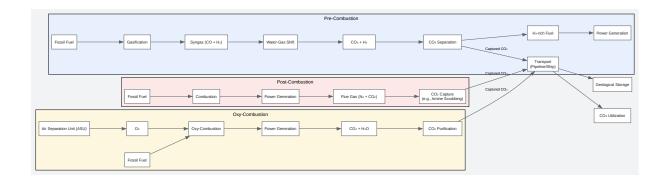


- Calculate the degradation rate of the amine solvent based on the decrease in its concentration over time.
- Identify and quantify the major degradation products formed under both thermal and oxidative conditions.
- Correlate the degradation rates and product formation with the experimental conditions (temperature, O<sub>2</sub> concentration, CO<sub>2</sub> loading, etc.).

# Visualizing CCS Processes and Environmental Impacts

The following diagrams, created using the DOT language for Graphviz, illustrate the workflows of the different CCS technologies and the logical relationships of their environmental impacts.

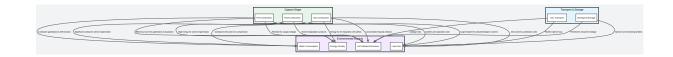




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Figure 1: Comparative Workflow of CCS Technologies. This diagram illustrates the distinct process flows for pre-combustion, post-combustion, and oxy-fuel combustion carbon capture.





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Figure 2: Logical Relationships of CCS Environmental Impacts. This diagram outlines the causal links between the different CCS stages and their primary environmental consequences.

# Conclusion

The selection of a specific CCS technology involves a trade-off between various environmental impacts. Post-combustion capture, while adaptable to existing power plants, incurs a significant energy penalty and raises concerns about solvent degradation and emissions. Pre-combustion capture offers higher efficiency in some cases but requires the integration of complex gasification processes. Oxy-fuel combustion can achieve high capture rates with a lower water footprint but necessitates a costly and energy-intensive air separation unit.

A comprehensive environmental assessment, utilizing methodologies like Life Cycle Assessment, is crucial for making informed decisions about the deployment of CCS technologies. Further research and development are needed to mitigate the environmental drawbacks of each approach and to ensure that CCS can be a safe and effective tool in the portfolio of climate change mitigation strategies.



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- To cite this document: BenchChem. [A Comparative Guide to the Environmental Impacts of Carbon Capture and Sequestration Technologies]. BenchChem, [2025]. [Online PDF].
   Available at: [https://www.benchchem.com/product/b100642#comparing-the-environmental-impacts-of-different-ccs-technologies]

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